

Introduction: Understanding 4-Morpholinecarboxaldehyde

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Compound of Interest

Compound Name: **4-Morpholinecarboxaldehyde**

Cat. No.: **B048038**

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4-Morpholinecarboxaldehyde, also known as N-Formylmorpholine, is a versatile organic compound widely utilized as a high-temperature solvent and a formylating agent in various synthetic processes within pharmaceutical and chemical research.^{[1][2]} Its unique properties, including a high boiling point and stability, make it a valuable reagent.^{[1][3]} However, its chemical reactivity necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols to ensure the well-being of laboratory personnel.

This guide provides a comprehensive overview of the safety and handling considerations for **4-Morpholinecarboxaldehyde**, grounded in authoritative safety data and field-proven practices. It is designed to empower researchers to work confidently and safely with this compound by fostering a deep understanding of the principles behind the recommended procedures.

Section 1: Hazard Identification and Risk Profile

A foundational element of safe laboratory practice is a complete understanding of a chemical's intrinsic hazards. **4-Morpholinecarboxaldehyde** is classified as a hazardous chemical, and its risk profile is characterized by its potential to cause skin sensitization and eye irritation.^{[4][5][6]}

Globally Harmonized System (GHS) Classification

The GHS provides a standardized framework for communicating hazard information. The classification for **4-Morpholinecarboxaldehyde** is summarized below.

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Skin Sensitization	Category 1B	H317: May cause an allergic skin reaction.[4] [5][6][7]	Warning	Irritant (Exclamation Mark)
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation.[6][7]	Warning	Irritant (Exclamation Mark)

Causality Insight: The aldehyde functional group is inherently reactive and can act as an electrophile, readily reacting with nucleophilic residues in proteins.[8] This reactivity is the mechanistic basis for its potential to act as a skin sensitizer. Repeated or prolonged contact can lead to an allergic reaction in susceptible individuals, manifesting as rash, itching, or swelling.[4][9]

Physical and Chemical Properties

Understanding the physical properties of a substance is critical for anticipating its behavior under various laboratory conditions and for planning appropriate handling and storage.

Property	Value	Source
Synonyms	N-Formylmorpholine, Morpholine-4-carbaldehyde	[7]
CAS Number	4394-85-8	[4][5][10]
Molecular Formula	C ₅ H ₉ NO ₂	[3][4][11]
Molecular Weight	115.13 g/mol	[3][4][7]
Appearance	Colorless to light yellow liquid or white solid	[2][3]
Boiling Point	~236 - 239 °C	[2][10]
Melting Point	20 - 23 °C	[2][10]
Flash Point	~113 - 118 °C	[3][12]
Density	~1.145 g/cm ³	[3]
Solubility	Soluble in water	[3]

Section 2: The Hierarchy of Controls: A Proactive Safety Framework

Effective risk management relies on a multi-layered approach to safety, prioritized from most to least effective. This "Hierarchy of Controls" is a fundamental principle of industrial hygiene and provides a systematic framework for minimizing exposure.

Elimination
(Not applicable; compound is required)

Personal Protective Equipment
(e.g., Gloves, Goggles)

Substitution
(Consider less hazardous alternatives if possible)

Engineering Controls
(e.g., Fume Hood)

Administrative Controls
(e.g., SOPs, Training)

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Caption: The Hierarchy of Controls, prioritizing safety measures from most to least effective.

Engineering Controls

The most effective way to manage exposure to hazardous vapors or aerosols is to contain them at the source.

- Chemical Fume Hood: All handling of **4-Morpholinecarboxaldehyde** that could generate aerosols or vapors should be performed inside a certified chemical fume hood.[13][14] This is the primary engineering control to prevent inhalation exposure.
- Ventilation: Ensure the laboratory is well-ventilated to keep airborne concentrations low.[15] [16] Facilities should be equipped with emergency eyewash stations and safety showers.[14] [17]

Administrative Controls

These are work policies and procedures that reduce exposure duration, frequency, and intensity.

- Standard Operating Procedures (SOPs): Develop and strictly follow detailed SOPs for all procedures involving this compound.[14]
- Training: All personnel must be trained on the specific hazards of **4-Morpholinecarboxaldehyde**, the contents of its Safety Data Sheet (SDS), and the emergency procedures before beginning work.[8][13]
- Hygiene Practices: Always wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[12][14] Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[5]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be used in conjunction with engineering and administrative controls.[18] The selection of appropriate PPE is critical for preventing skin and eye contact.

Protection Type	Specification	Rationale and Best Practices
Eye/Face Protection	Chemical safety goggles or glasses conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[4][12]	Required to prevent splashes from causing serious eye irritation. A full face shield should be worn if there is a significant splash risk.[8][19]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Butyl rubber, Nitrile).[8][20]	Aldehyde-resistant gloves are essential.[8] Latex gloves are not effective and should be avoided.[8] Gloves must be inspected before use and changed immediately if contaminated or damaged.[18][20]
Skin/Body Protection	A flame-resistant lab coat, long pants, and closed-toe shoes. [14]	This provides a barrier against accidental skin contact. A chemical-resistant apron can provide additional protection when handling larger quantities.
Respiratory Protection	Generally not required when working in a functional fume hood.[5]	If engineering controls fail or for large spills, a NIOSH-approved respirator with an appropriate organic vapor cartridge may be necessary.[8][14] A full respiratory protection program compliant with OSHA 29 CFR 1910.134 is required if respirators are used.[15][13]

Section 3: Standard Operating Protocols

Adherence to validated protocols is the cornerstone of laboratory safety and experimental reproducibility.

Safe Handling and Storage Protocol

- Preparation: Before use, review the Safety Data Sheet (SDS). Ensure the work area (fume hood) is clean and uncluttered. Verify that an emergency eyewash station and safety shower are accessible.[14]
- Donning PPE: Wear all required PPE as specified in Section 2.3.
- Dispensing: Conduct all transfers and manipulations within a certified chemical fume hood to avoid inhalation of any potential vapors.[14]
- Handling: Avoid direct contact with eyes, skin, and clothing.[5][12] Use only non-sparking tools if there is a risk of static discharge.[16][20]
- Post-Handling: After use, securely close the container.[5][9] Decontaminate the work surface. Remove gloves using a technique that avoids contaminating your skin and wash hands thoroughly.[18]
- Storage: Store the container tightly closed in a cool, dry, and well-ventilated area.[3][9][15] Keep away from incompatible materials such as strong oxidizing agents.[5][15] Ideal long-term storage is at 2-8°C.[3]

Accidental Release and Spill Cleanup Protocol

Prompt and correct response to a spill is crucial to mitigate exposure and environmental contamination.

- Evacuate & Alert: Immediately alert personnel in the vicinity. If the spill is large or in a poorly ventilated area, evacuate the lab.
- Assess: From a safe distance, assess the extent of the spill and any immediate fire hazards.
- Secure Area: Restrict access to the spill area. Ensure adequate ventilation, but avoid actions that could rapidly vaporize the material. Remove all sources of ignition.[16][20]
- Don PPE: At a minimum, wear double nitrile gloves, chemical safety goggles, a face shield, and a lab coat. For large spills, respiratory protection may be required.[14]

- **Contain & Absorb:** For small spills, cover with an inert, non-combustible absorbent material such as vermiculite, dry sand, or earth.[5][15]
- **Collect Waste:** Carefully scoop the absorbed material into a suitable, labeled container for chemical waste.[5][15] Do not return spilled material to the original container.
- **Decontaminate:** Clean the spill area with soap and water.[17]
- **Dispose:** Dispose of the waste container and any contaminated PPE according to institutional and local environmental regulations.[4][5]

Section 4: Emergency Procedures

All personnel must be familiar with these procedures before beginning any work with the compound.

First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury. Always seek medical attention after providing initial aid.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [4] [5] Get medical attention immediately. [15]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. [5] [8] If skin irritation or a rash occurs, get medical advice/attention. [4] [5] Wash clothing before reuse.
Inhalation	Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. [15] Get medical attention if symptoms occur. [9]
Ingestion	Do NOT induce vomiting. [17] [20] Clean mouth with water and drink plenty of water afterwards. [4] [5] [9] Never give anything by mouth to an unconscious person. [15] [20] Get medical aid immediately. [15]

Notes to Physician: Treat symptomatically.[\[4\]](#) Be aware that the primary hazard is skin sensitization, which may result in an allergic reaction.[\[9\]](#)

Firefighting Measures

While **4-Morpholinecarboxaldehyde** has a relatively high flash point (~113 °C), it is combustible and appropriate measures should be taken in the event of a fire.[\[15\]](#)

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.[\[4\]](#)[\[5\]](#)[\[9\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases, including nitrogen oxides (NO_x) and carbon monoxide (CO).[\[5\]](#)[\[15\]](#)

- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[5][9][15]

Section 5: Toxicological Profile

The toxicological data underscores the importance of the handling procedures outlined in this guide. The primary concern is localized effects (skin/eye) rather than high acute systemic toxicity.

Endpoint	Species	Value	Reference
LD50 Oral	Rat	> 6500 μ L/kg or > 7360 mg/kg	[4][21]
LD50 Dermal	Rabbit	> 16 mL/kg or > 18400 mg/kg	[21]
LC50 Inhalation	Rat	> 5.319 mg/L (4 h)	[21]

Expert Interpretation: The high LD50 values indicate low acute toxicity via ingestion and skin contact.[21] However, this does not diminish the risk of skin sensitization, which is a separate immunological response to the chemical and the primary health hazard identified in the GHS classification.[4][22]

Conclusion

4-Morpholinecarboxaldehyde is a valuable chemical reagent in research and development. Its safe use is contingent upon a comprehensive understanding of its hazards, a rigorous application of the hierarchy of controls, and strict adherence to established protocols for handling, storage, and emergency response. By integrating the principles and procedures detailed in this guide, scientists and researchers can effectively mitigate risks, ensuring a safe and productive laboratory environment.

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